

Application Notes and Protocols for K6PC-5

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Compound of Interest

Compound Name: K6PC-5

Cat. No.: B1673262

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Introduction

K6PC-5 is a synthetic ceramide derivative that functions as a potent and direct activator of sphingosine kinase 1 (SPHK1).^{[1][2][3][4][5]} This activation leads to the production of sphingosine-1-phosphate (S1P), a critical signaling lipid involved in a multitude of cellular processes.^[5] **K6PC-5** has demonstrated potential in research related to skin diseases, neurodegeneration, and viral infections due to its role in promoting keratinocyte differentiation, stimulating fibroblast proliferation and collagen synthesis, and increasing intracellular calcium levels.^{[1][5][6][7][8]}

Chemical Properties:

Property	Value
Formal Name	2-hexyl-N-[2-hydroxy-1-(hydroxymethyl)ethyl]-3-oxo-decanamide
CAS Number	756875-51-1
Molecular Formula	C19H37NO4
Molecular Weight	343.5 g/mol ^{[2][3]}
Formulation	Solid ^[2]
Purity	≥98% ^[2]

Dissolution Protocols

K6PC-5 is a hydrophobic compound with poor solubility in aqueous solutions.[5][6] The following protocols are recommended for its dissolution. It is advised to prepare solutions fresh for in vivo experiments on the day of use.[1] For in vitro studies, stock solutions can be prepared and stored as described in the storage section. Should precipitation occur during preparation, gentle heating and/or sonication can be used to facilitate dissolution.[1]

Solubility Data:

Solvent	Concentration
Dimethyl Sulfoxide (DMSO)	30 mg/mL[2]
Dimethyl Sulfoxide (DMSO)	10 mM[4]

In Vivo Formulation Protocols:

Protocol	Solvent Composition	Final Concentration
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.28 mM)[1]
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (7.28 mM)[1]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.28 mM)[1]

Stock Solution Preparation (for in vitro use):

To prepare a 10 mM stock solution in DMSO:

- Weigh out the desired amount of **K6PC-5** solid.
- Calculate the required volume of DMSO based on the molecular weight (343.5 g/mol). For example, to make 1 mL of a 10 mM solution, dissolve 3.435 mg of **K6PC-5** in 1 mL of DMSO.
- Add the DMSO to the solid **K6PC-5**.

- Vortex or sonicate until the solid is completely dissolved.

Storage Protocols

Proper storage of **K6PC-5** is crucial to maintain its stability and activity.

Storage of Solid Compound:

Storage Temperature	Duration
-20°C	12 months
4°C	6 months

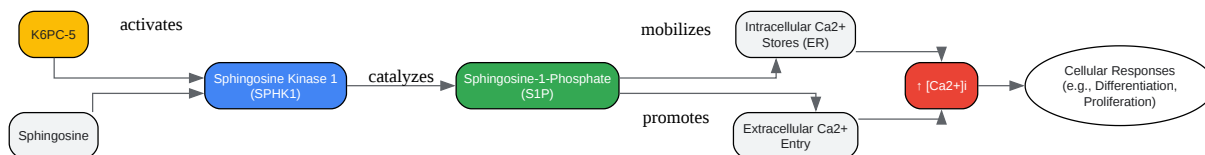
Storage of Stock Solutions in Solvent:

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^[1]

Storage Temperature	Duration
-80°C	6 months
-20°C	1 month ^[1] or 6 months

Mechanism of Action and Signaling Pathway

K6PC-5 directly activates SPHK1, which catalyzes the phosphorylation of sphingosine to S1P.^[5] The resulting increase in intracellular S1P levels leads to a rapid and transient rise in intracellular calcium concentration ($[Ca^{2+}]_i$).^{[1][5]} This calcium signaling is dependent on thapsigargin-sensitive Ca^{2+} stores and Ca^{2+} entry, but independent of the classical phospholipase C pathway.^{[5][7]}

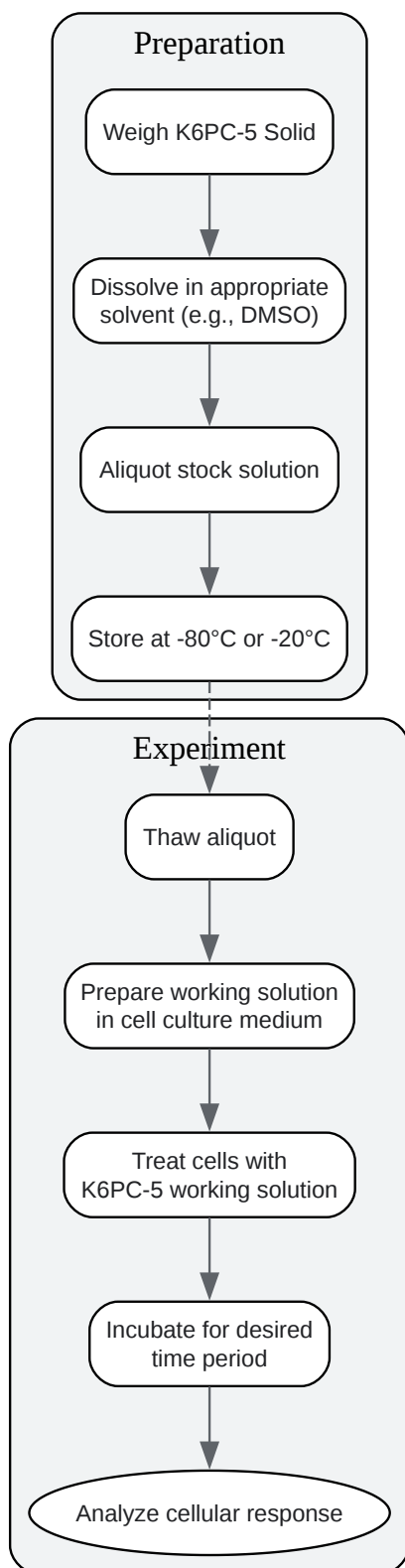


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K6PC-5 signaling pathway.

Experimental Workflow: Preparation and Application

The following diagram outlines a general workflow for the preparation and application of **K6PC-5** in a typical cell-based experiment.



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Experimental workflow for **K6PC-5**.

Applications in Research

K6PC-5 has been utilized in a variety of research contexts, including:

- **Dermatology:** Promoting epidermal differentiation and proliferation of keratinocytes, and increasing collagen synthesis in fibroblasts.[1][5][6][7][8] It has been studied for its potential in treating skin disorders like atopic dermatitis and psoriasis, as well as for anti-aging effects in skin.[3][5][6][7][8]
- **Neuroscience:** Exhibiting neuroprotective effects by inhibiting cell death in neuronal cells under conditions of oxygen-glucose deprivation/reoxygenation.[2]
- **Virology:** Attenuating Ebola virus infection by inhibiting viral entry.[9][10]

These application notes provide a comprehensive guide for the effective dissolution, storage, and utilization of **K6PC-5** in a research setting. Adherence to these protocols will help ensure the integrity and efficacy of the compound in experimental studies.

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